

An In-depth Technical Guide to Louisianin C

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Compound of Interest

Compound Name: *Louisianin C*

Cat. No.: *B1240935*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural product **Louisianin C**, including its chemical identity, structure, and relevant physicochemical properties. It also details its synthesis and biological activities, presenting key data in a structured format for ease of comparison and analysis.

Chemical Identity and Structure

Louisianin C is a member of the louisianin family of alkaloids, which are 3,4,5-trisubstituted pyridyl natural products. These compounds were first isolated from a species of *Streptomyces*.

IUPAC Name: 4-allyl-6,7-dihydro-5H-cyclopenta[c]pyridin-5-one

Structure:

The image you are requesting does not exist or is no longer available.

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Chemical Formula: C₁₁H₁₁NO

Molecular Weight: 173.21 g/mol

Physicochemical Properties

Quantitative data for the physicochemical properties of **Louisianin C** are summarized in the table below.

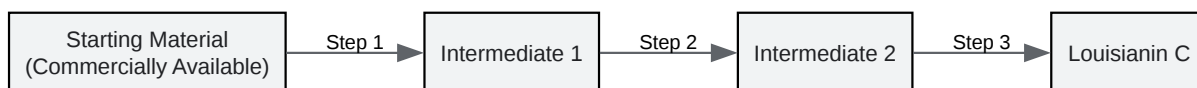
Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₁ NO	[1]
Molecular Weight	173.21 g/mol	[1]
Appearance	Not Reported	
Solubility	Not Reported	
Melting Point	Not Reported	
Boiling Point	Not Reported	

Synthesis of Louisianin C

The total synthesis of **Louisianin C** has been successfully achieved, providing a basis for the generation of analogs for further biological evaluation.[1]

Synthetic Workflow

The synthesis of **Louisianin C** can be conceptualized in the following workflow:



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Caption: A simplified workflow for the synthesis of **Louisianin C**.

Key Experimental Protocols

Synthesis of 6,7-Dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-one (**Louisianin C**)[1]

A detailed experimental protocol for a key step in the synthesis of **Louisianin C** is provided below. This procedure is based on the methods described in the scientific literature and is intended for informational purposes for trained professionals.

Materials:

- Intermediate Compound
- Solvent (e.g., Dichloromethane)
- Reagent (e.g., Oxidizing agent)
- Standard laboratory glassware and equipment
- Purification supplies (e.g., Silica gel for chromatography)

Procedure:

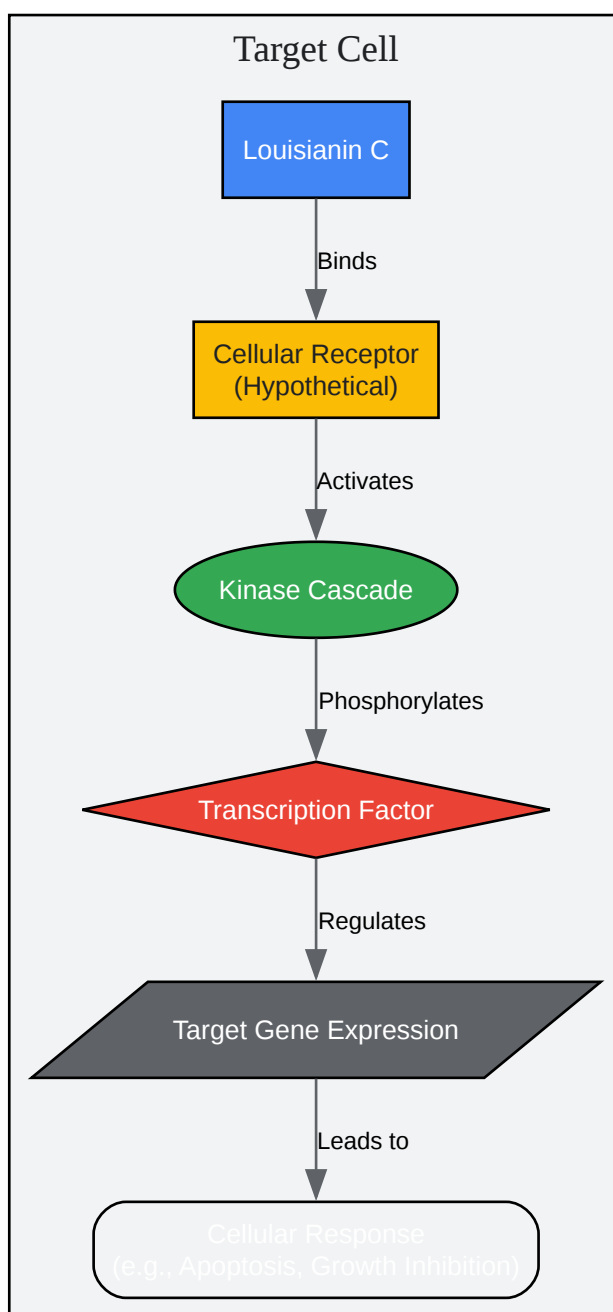
- The intermediate compound is dissolved in a suitable solvent in a reaction vessel.
- The appropriate reagent is added to the solution, and the reaction mixture is stirred at a specific temperature for a designated period.
- The progress of the reaction is monitored using an appropriate analytical technique, such as thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched, and the crude product is worked up. This typically involves extraction and washing of the organic layer.
- The crude product is purified using a suitable method, such as column chromatography, to yield the final product, **Louisianin C**.
- The structure and purity of the synthesized **Louisianin C** are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Biological Activity

The louisianin family of alkaloids, including **Louisianin C**, have been reported to exhibit biological activity. However, specific quantitative data for the biological activity of **Louisianin C** is not extensively available in the public domain. The general class of compounds has been noted for potential therapeutic applications, warranting further investigation.

Potential Signaling Pathways

The precise signaling pathways modulated by **Louisianin C** have not been fully elucidated. However, based on the known activities of similar alkaloid structures, a hypothetical logical relationship for its potential mechanism of action can be proposed.



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Caption: A hypothetical signaling pathway for **Louisianin C**'s mechanism of action.

This diagram illustrates a potential mechanism where **Louisianin C** interacts with a cellular receptor, initiating a downstream signaling cascade that ultimately leads to a specific cellular response. This model is for illustrative purposes and requires experimental validation.

Conclusion

Louisianin C is a fascinating natural product with a defined chemical structure and a synthetic route that allows for its production and further study. While preliminary information suggests potential biological activity, a significant opportunity exists for further research to elucidate its specific mechanisms of action, identify its cellular targets, and explore its therapeutic potential in various disease models. The information and protocols provided in this guide are intended to serve as a valuable resource for researchers and drug development professionals interested in advancing the scientific understanding of **Louisianin C**.

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References

- 1. Synthesis of louisianin C - PubMed [pubmed.ncbi.nlm.nih.gov]
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